

Essential Safety and Logistical Information for Handling D-Allose-13C-1

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Compound of Interest

Compound Name: **D-Allose-13C-1**

Cat. No.: **B15615698**

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For researchers, scientists, and drug development professionals, adherence to rigorous safety protocols is paramount when handling chemical compounds. This document provides essential guidance for the safe handling and disposal of **D-Allose-13C-1**, a non-radioactive, stable isotope-labeled sugar.

Core Safety Principles

The key safety consideration for **D-Allose-13C-1** is that the carbon-13 (¹³C) isotopic label does not alter the chemical reactivity or toxicity of the molecule.^[1] Therefore, the safety precautions required are identical to those for the unlabeled D-Allose. D-Allose is not classified as a dangerous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[2][3][4]}

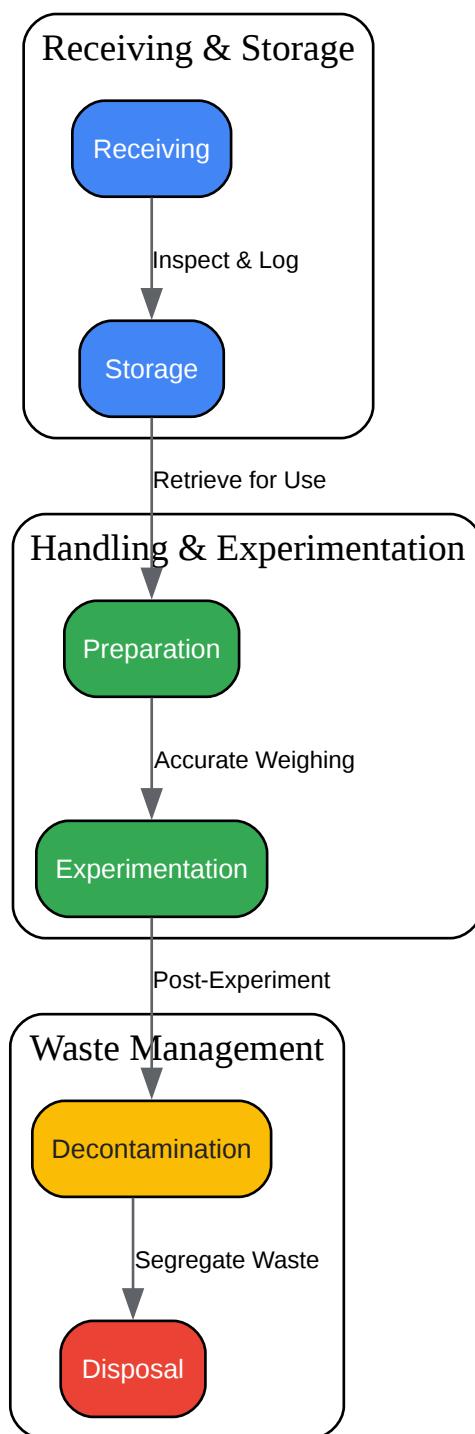
Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure personal safety in the laboratory. The following table summarizes the recommended PPE for handling **D-Allose-13C-1**.

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles. [1] [5]	Protects eyes from potential splashes or dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile), tested according to EN 374. [1] [3] [6]	Prevents direct skin contact with the compound.
Body Protection	A clean lab coat or other protective clothing. [1] [6]	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally not required for non-volatile solids. Use a particulate filter device (EN 143, P1) if dust formation is likely. [3]	Protects against inhalation of aerosolized powder.

Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for the safe and efficient handling of **D-Allose-13C-1**.



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*Workflow for handling **D-Allose-13C-1**.*

Step-by-Step Guidance:

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage. Verify that the product matches the order specifications.
- Storage: Store the compound in a tightly sealed container in a cool, dry place, away from strong oxidizing agents.^{[1][7]} A recommended storage temperature is between 0 to 8 °C.^[2]
- Preparation and Handling:
 - Work in a well-ventilated area.^[1] For procedures that may generate dust, such as weighing, it is advisable to work in a chemical fume hood or use a balance enclosure.^[1]
 - Avoid direct contact with the substance. Do not eat, drink, or smoke in the laboratory.
 - When transferring the solid, minimize dust formation.
- Experimental Use: Follow standard laboratory protocols for incorporating the labeled compound into your experiments. The presence of the ¹³C isotope does not necessitate any deviation from standard chemical procedures.
- Decontamination: Clean all equipment and work surfaces thoroughly after use. Standard laboratory cleaning procedures are sufficient.

Disposal Plan

As **D-Allose-13C-1** is a non-radioactive, stable isotope-labeled compound, its disposal is straightforward.

- Solid Waste: Uncontaminated **D-Allose-13C-1** can be disposed of as general laboratory waste, in accordance with local regulations.^{[8][9]} It is generally considered a non-hazardous solid suitable for sanitary landfill.^[10]
- Liquid Waste: Solutions of **D-Allose-13C-1** can typically be disposed of down the drain with copious amounts of water, provided they do not contain other hazardous chemicals.^[10] Always adhere to local institutional and environmental regulations for liquid waste disposal.
- Empty Containers: Empty containers should be rinsed and can then be disposed of in the regular trash.^[10] Ensure container labels are defaced to prevent misidentification.^[10]

It is imperative to consult your institution's Environmental, Health, and Safety (EH&S) department for specific disposal guidelines.^[9] Do not mix with radioactive waste.^[8]

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